

# Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH

Cat. No.: B557245

[Get Quote](#)

## Technical Data for Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH

This document provides key technical specifications for the chemical compound **Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH**, a derivative of the amino acid tyrosine commonly utilized in peptide synthesis. The data presented is intended for researchers, scientists, and professionals in the field of drug development and biochemical research.

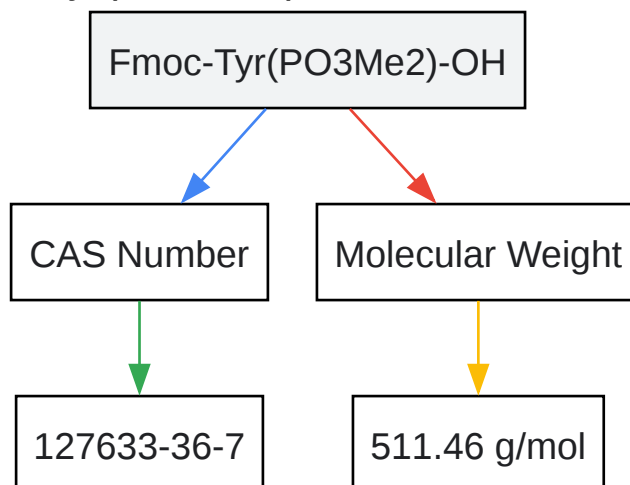
## Physicochemical Properties

The fundamental identifiers and properties of **Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH** are summarized in the table below. These values are essential for accurate substance identification, experimental planning, and data interpretation.

Property	Value	Citations
CAS Number	127633-36-7	[1][2]
Molecular Weight	511.46 g/mol	[1][2]
Molecular Formula	C <sub>26</sub> H <sub>26</sub> NO <sub>8</sub> P	[1][2]

## Logical Relationship of Chemical Data

The following diagram illustrates the direct association between the chemical entity and its core identifiers.

Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH Data Relationship

[Click to download full resolution via product page](#)

**Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH** and its key identifiers.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH = 96.0 127633-36-7 [sigmaaldrich.com]
- 2. FMOC-TYR(PO<sub>3</sub>ME<sub>2</sub>)-OH | 127633-36-7 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Fmoc-Tyr(PO<sub>3</sub>Me<sub>2</sub>)-OH CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557245#fmoc-tyr-po3me2-oh-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b557245#fmoc-tyr-po3me2-oh-cas-number-and-molecular-weight)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)